

An In-depth Technical Guide to the Fundamental Properties of Tetrachlorophthalic Anhydride

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Compound of Interest

Compound Name: *Tetrachlorophthalic anhydride*

Cat. No.: *B044441*

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Introduction

Tetrachlorophthalic anhydride (TCPA) is a chlorinated derivative of phthalic anhydride. It serves as a crucial intermediate in the synthesis of a variety of organic compounds, including dyes, pigments, pesticides, and pharmaceuticals.[1] Furthermore, its high chlorine content makes it an effective reactive flame retardant in polymers such as polyesters and epoxy resins.[1][2] This guide provides a comprehensive overview of the fundamental chemical, physical, and toxicological properties of **tetrachlorophthalic anhydride**, complete with experimental protocols and mechanistic insights.

Chemical and Physical Properties

Tetrachlorophthalic anhydride is a white to off-white crystalline powder or flake-like solid.[3] [4] It is stable under normal conditions but is sensitive to moisture and air.[4][5] It reacts exothermically with water, a reaction that is accelerated by acids.[5] It is incompatible with strong oxidizing agents, acids, alcohols, amines, and bases.[5]

Identification and Structure

Property	Value	Reference(s)
IUPAC Name	4,5,6,7-tetrachloro-2-benzofuran-1,3-dione	[6]
Synonyms	TCPA, Tetrathal, Niagathal, 4,5,6,7-Tetrachloro-1,3-isobenzofurandione	[6]
CAS Number	117-08-8	[7]
Molecular Formula	C ₈ Cl ₄ O ₃	[7]
Molecular Weight	285.90 g/mol	[7]
Canonical SMILES	<chem>C12=C(C(=C(C(=C1Cl)Cl)Cl)Cl)C(=O)OC2=O</chem>	[6]
InChI Key	AUHHYELHRWCWEZ-UHFFFAOYSA-N	[8]

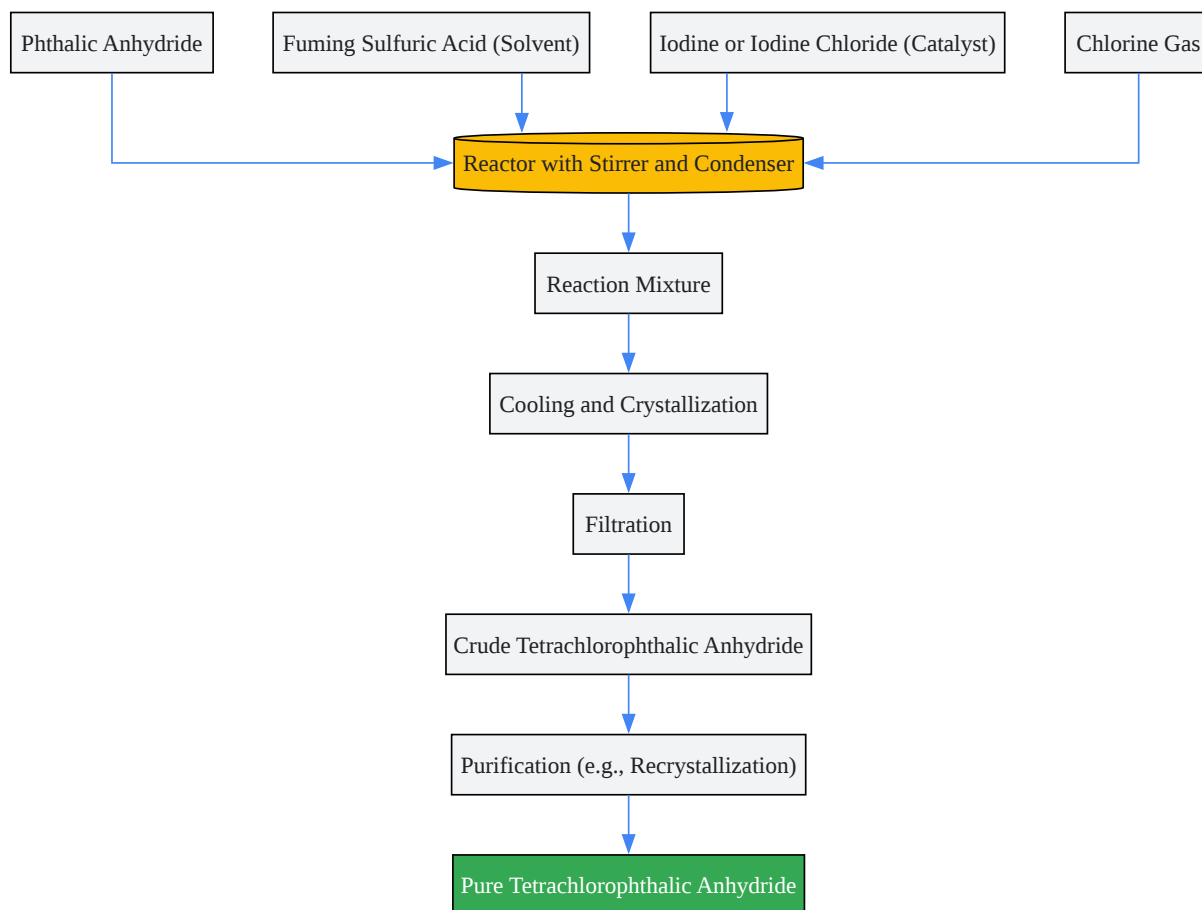
Physical Properties

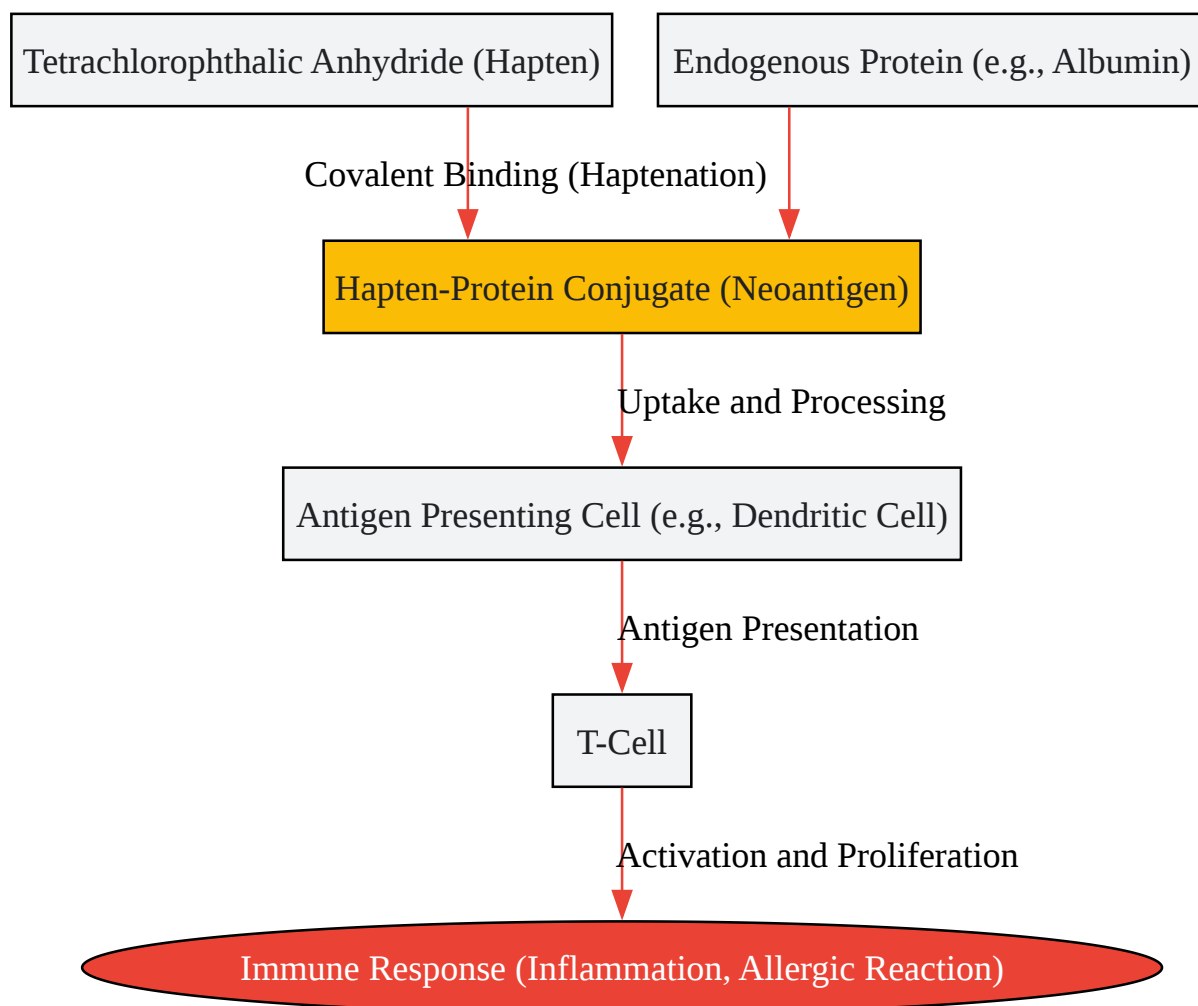
Property	Value	Reference(s)
Appearance	White to off-white crystalline powder or flakes	[3][4]
Odor	Odorless	[6]
Melting Point	253-257 °C	[4][8]
Boiling Point	371 °C	[4][8]
Density	1.49 - 1.98 g/cm ³	[4][9]
Vapor Pressure	0.16 mmHg at 145 °C	[8]
Flash Point	360 °C (closed cup)	[8]
Water Solubility	Decomposes in water; 0.8 mg/L at 21 °C	[4][10]
Solubility in Organic Solvents	Slightly soluble in acetone, ether, benzene, chloroform (heated), DMSO (heated), methanol (slightly, heated). Soluble in dioxane.	[4][5][10]

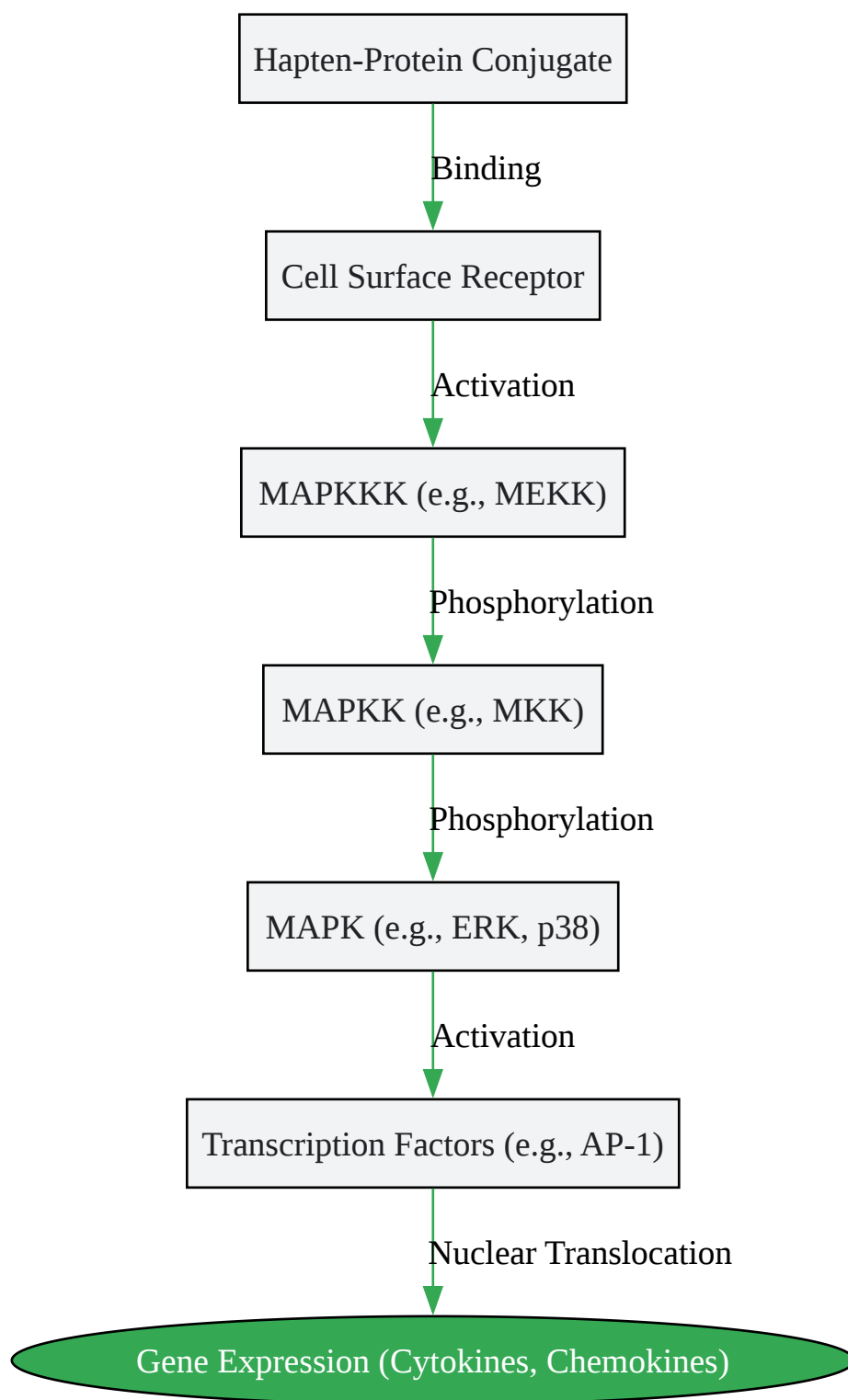
Synthesis and Purification

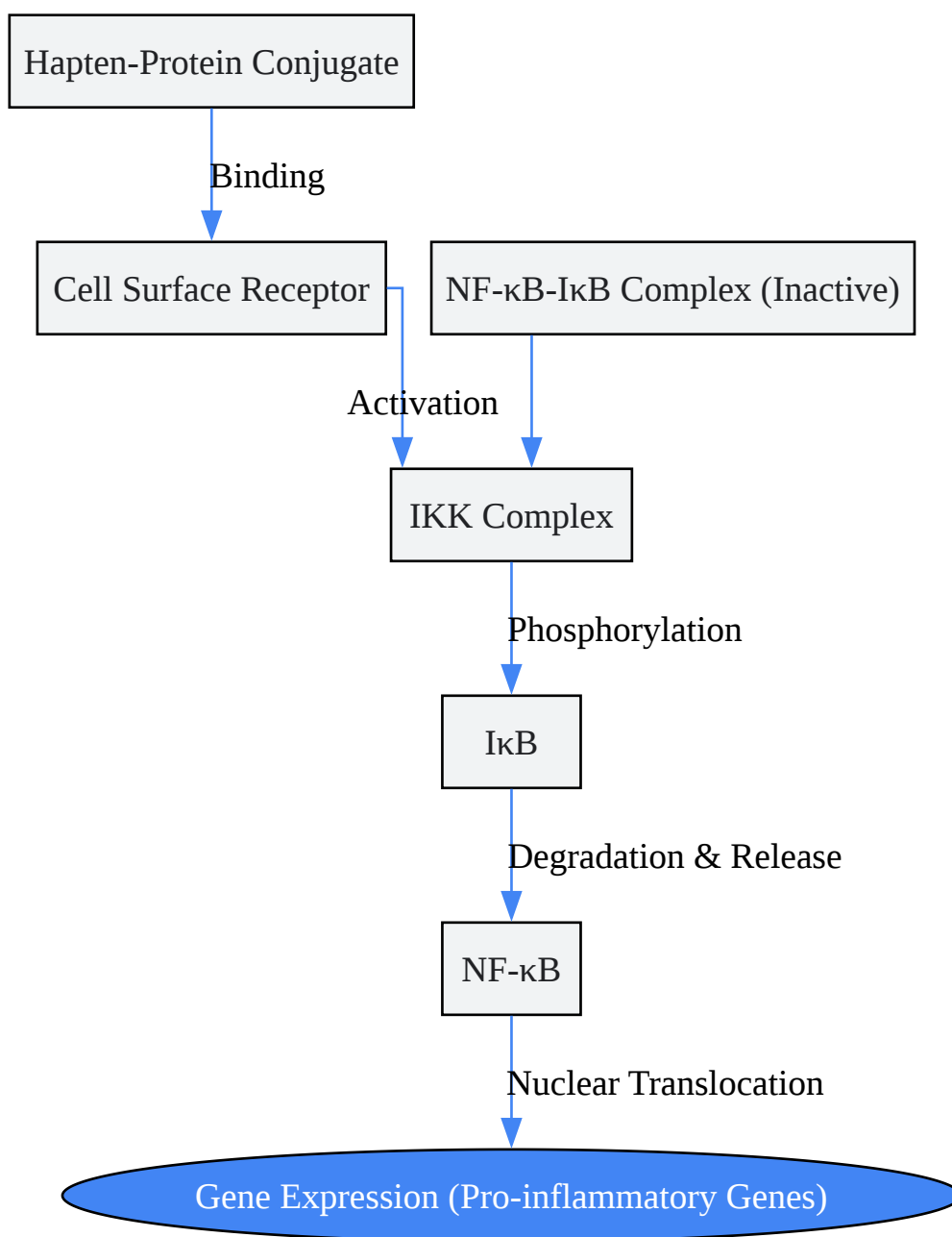
Tetrachlorophthalic anhydride is primarily synthesized through the chlorination of phthalic anhydride.[10] Several methods exist, with the direct chlorination in a solvent being a common approach.

Synthesis Workflow









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References

- 1. T-cell activation | British Society for Immunology [immunology.org]
- 2. chemicalbook.com [chemicalbook.com]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
- 6. inchem.org [inchem.org]
- 7. Airway Epithelial NF- κ B Activation Promotes Allergic Sensitization to an Innocuous Inhaled Antigen - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Chemical respiratory sensitization—Current status of mechanistic understanding, knowledge gaps and possible identification methods of sensitizers - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Preparation of Tetrachlorophthalic Anhydride | Semantic Scholar [semanticscholar.org]
- 10. guidechem.com [guidechem.com]
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